

# Technical Guide: Physicochemical Properties of 2,6-Dimethyl-4-pyranone

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## Compound of Interest

Compound Name: 2,6-Dimethyl-4-pyranone

Cat. No.: B087240

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This technical guide provides a focused overview of the core physicochemical properties of **2,6-Dimethyl-4-pyranone** (CAS RN: 1004-36-0), a heterocyclic compound with applications as a chemical and organic intermediate, particularly in the agrochemical, pharmaceutical, and dyestuff fields.<sup>[1]</sup> It is also utilized as a fragrance ingredient.<sup>[1][2][3][4]</sup>

## Core Physicochemical Data

The melting and boiling points of **2,6-Dimethyl-4-pyranone** are critical parameters for its application in synthesis and formulation. The experimentally determined values are summarized below.

| Property      | Value      | Conditions    |
|---------------|------------|---------------|
| Melting Point | 132-137 °C | Not specified |
| Boiling Point | 248-251 °C | 760 mmHg      |

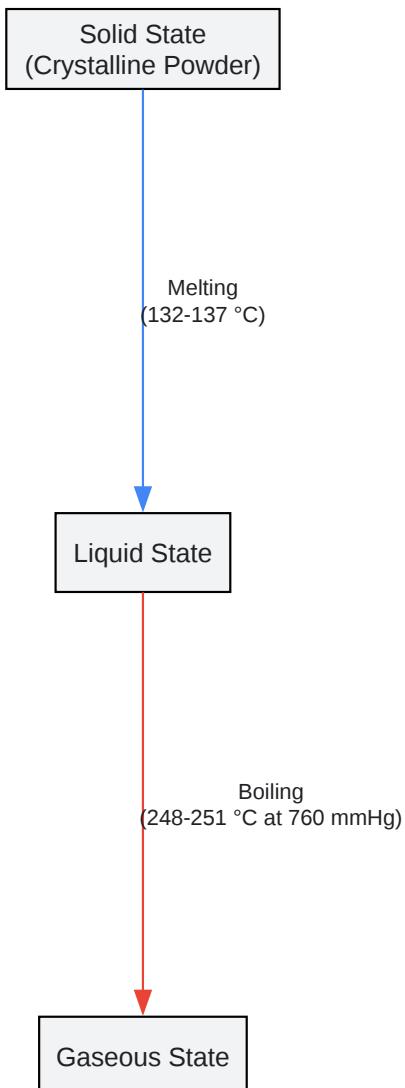
Note: The reported values represent a range from multiple sources.<sup>[1][2][3][4][5][6][7][8][9][10][11][12]</sup>

## Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2,6-Dimethyl-4-pyranone** are not explicitly detailed in the reviewed literature. However, standard methods such as capillary melting point determination (e.g., using a Thiele tube or a digital melting point apparatus) and distillation under atmospheric pressure are the conventional techniques for obtaining such data for a crystalline solid.

## Logical Relationship of Physicochemical Properties

The following diagram illustrates the relationship between the physical state of **2,6-Dimethyl-4-pyranone** and temperature.

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Caption: State transitions of **2,6-Dimethyl-4-pyranone** with temperature.

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